



Application Notes and Protocols: [68Ga]Ga-Dota-NI-fapi-04 PET/CT Imaging

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Dota-NI-fapi-04	
Cat. No.:	B15610406	Get Quote

Introduction

Fibroblast Activation Protein (FAP), a cell surface protein, is significantly overexpressed on cancer-associated fibroblasts (CAFs) within the tumor microenvironment of a vast majority of epithelial tumors, while its presence in healthy tissues is limited.[1][2] This differential expression makes FAP an excellent target for diagnostic imaging and targeted therapy. Quinoline-based FAP inhibitors (FAPI), such as [68Ga]Ga-DOTA-FAPI-04, have been extensively studied and demonstrate high binding affinity and rapid blood clearance.[2]

To further enhance clinical utility, particularly for therapeutic applications, improving tumor uptake and retention is crucial.[2] [68Ga]Ga-**Dota-NI-fapi-04** is a novel, next-generation FAP-targeted radiotracer that incorporates a nitroimidazole (NI) moiety.[3][4] This addition is designed to leverage tumor hypoxia; the nitroimidazole component is reduced and trapped intracellularly under hypoxic conditions, leading to significantly improved tumor accumulation and prolonged residence time compared to previous FAPI tracers.[2][4]

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of [68Ga]Ga-**Dota-NI-fapi-04** for PET/CT imaging.

Mechanism of Action

The mechanism of [68Ga]Ga-**Dota-NI-fapi-04** is twofold. The FAPI-04 component of the molecule targets and binds with high affinity to FAP expressed on the surface of CAFs.[1]

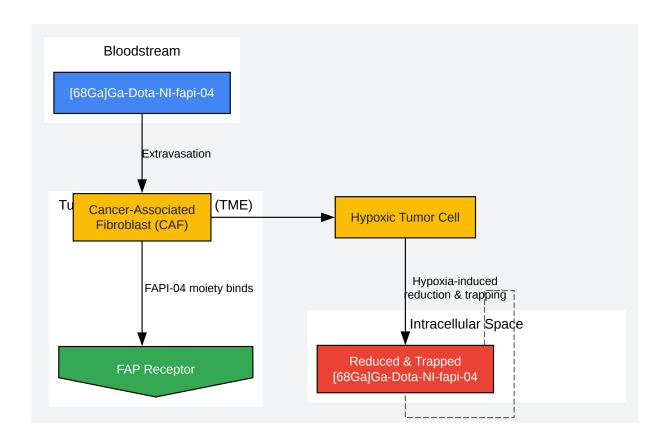


Methodological & Application

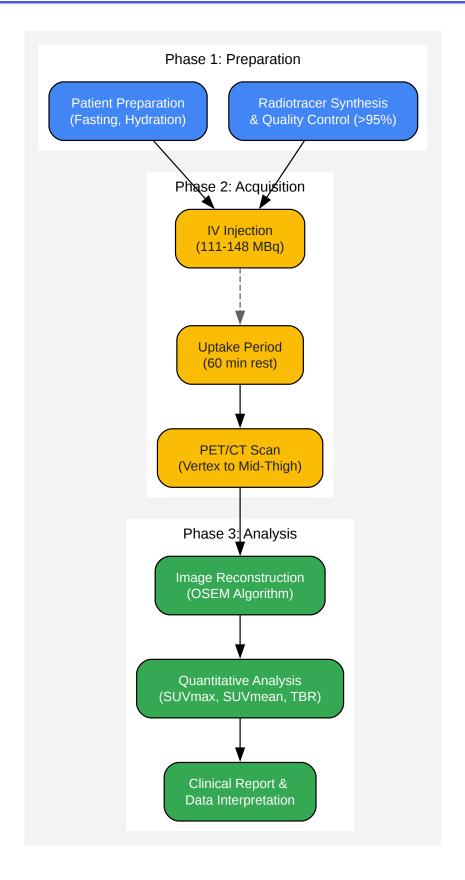
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Concurrently, the nitroimidazole moiety acts as a hypoxia-sensitive agent. In the low-oxygen environment characteristic of many solid tumors, the nitroimidazole group undergoes reduction and becomes covalently bound to intracellular macromolecules, effectively trapping the radiotracer within the hypoxic tumor cells. This dual mechanism leads to higher and more sustained tumor uptake, which is positively correlated with the expression of Hypoxia-Inducible Factor 1-alpha (HIF- 1α).[4]









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- To cite this document: BenchChem. [Application Notes and Protocols: [68Ga]Ga-Dota-NI-fapi-04 PET/CT Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610406#68ga-ga-dota-ni-fapi-04-pet-ct-imaging-protocol]

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